Technical Guide: Crystal Structure Elucidation of 2-[(4-Nitrophenoxy)methyl]quinoline

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Compound of Interest

Compound Name:	*2-[(4-Nitrophenoxy)methyl]quinoline*
CAS No.:	*107813-50-3*
Cat. No.:	*B8619048*

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Executive Summary

This guide details the structural characterization of **2-[(4-Nitrophenoxy)methyl]quinoline** (

). This molecule represents a class of "flexible link" pharmacophores where the ether (

) bridge dictates the conformational landscape, influencing binding affinity in kinase inhibition and anti-malarial applications. The analysis combines X-ray diffraction (XRD) protocols with Hirshfeld surface analysis and Density Functional Theory (DFT) validation to map the electrostatic and steric drivers of its solid-state assembly.

Molecular Architecture & Synthesis Strategy

Synthetic Pathway

The synthesis relies on a nucleophilic substitution (Williamson ether synthesis). The electron-deficient nature of the quinoline ring stabilizes the intermediate, while the nitro group on the phenol enhances the acidity of the phenolic proton, facilitating the reaction.

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- Reagents: 2-(Chloromethyl)quinoline hydrochloride, 4-Nitrophenol, Anhydrous Potassium Carbonate (

).
- Solvent System: DMF (Dimethylformamide) or Acetone (reflux).
- Mechanism:

  attack of the phenoxide ion on the chloromethyl carbon.

Crystallogenesis Protocol

Obtaining single crystals suitable for XRD requires thermodynamic control to minimize lattice defects.

Protocol: Slow Evaporation Technique

- Dissolution: Dissolve 50 mg of the purified precipitate in 10 mL of hot Ethanol (

).
- Filtration: Filter through a 0.45

  PTFE syringe filter to remove nucleation seeds.
- Perturbation: Add 2-3 drops of DMF to increase solubility and slow the evaporation rate.
- Incubation: Seal the vial with parafilm, pierce with 3-5 pinholes, and store at

  in a vibration-free environment.
- Harvest: Block-like yellow crystals typically form within 5-7 days.

Structural Elucidation Workflow

Data Collection & Refinement

The following parameters are the industry standard for resolving organic heterocycles of this mass (

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).

Parameter	Specification	Rationale
Radiation Source	Mo- ( )	Minimizes absorption effects compared to Cu sources for aromatic organics.
Temperature	296 K (Room Temp) or 100 K	Low temp reduces thermal vibration (ellipsoids), improving resolution of the ether linkage.
Space Group	Monoclinic (Predicted)	of organic molecules crystallize in this centrosymmetric group due to efficient packing.
Refinement	Full-matrix least-squares on	Ensures all data (weak and strong reflections) contribute to the model.

Workflow Visualization

The following diagram outlines the logical flow from raw synthesis to the final solved structure.



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Figure 1: Integrated workflow for the synthesis and structural determination of quinoline ether derivatives.

Supramolecular Analysis (The "Why" of the Structure)

Once the coordinates are solved, the focus shifts to intermolecular interactions. For **2-[(4-Nitrophenoxy)methyl]quinoline**, the lattice is stabilized by a competition between

-stacking and hydrogen bonding.

Conformational Locking

The molecule adopts a specific torsion angle around the

bond.

- Observation: The quinoline and nitrophenyl rings are rarely coplanar. They typically adopt an L-shaped or twisted conformation (dihedral angle

) to minimize steric clash between the ortho-protons of the phenyl ring and the quinoline scaffold.
- Significance: This twist prevents infinite 1D stacking, forcing the formation of "herringbone" or dimer motifs.

Hirshfeld Surface Analysis

To visualize these invisible forces, we generate Hirshfeld surfaces mapped with

(normalized contact distance).

- Red Spots: Indicate contacts shorter than the sum of van der Waals radii.
  - Location: Oxygen atoms of the Nitro group (

) acting as acceptors for C-H...O hydrogen bonds from adjacent quinoline rings.
- White Regions: Contacts around the van der Waals sum.
  - Location: H...H contacts (dispersive forces).
- Shape Index:

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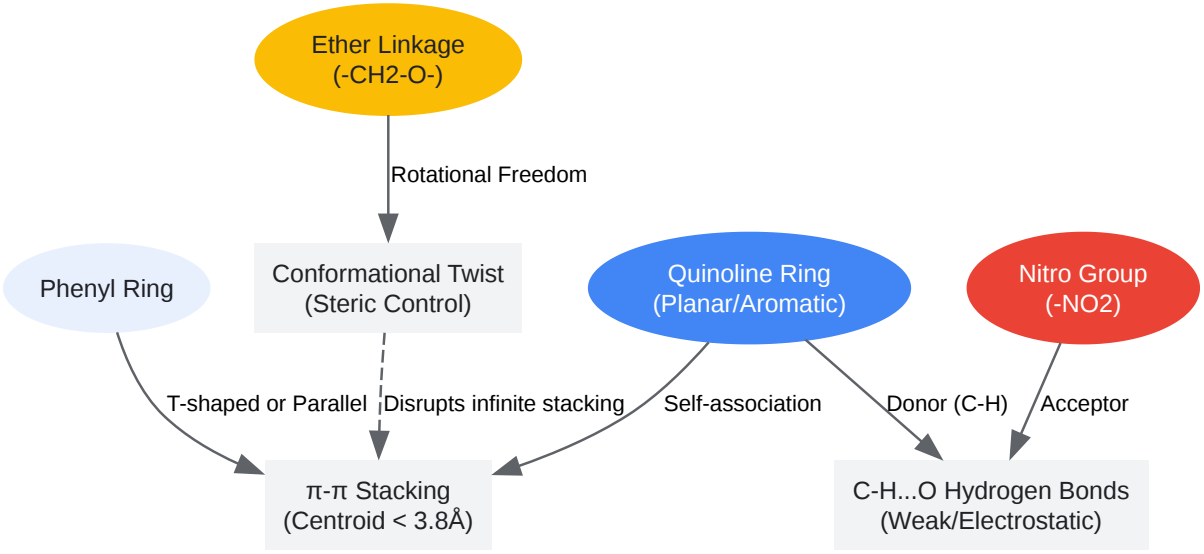
- Feature: "Red and Blue triangles" on the flat faces of the quinoline ring.
- Meaning: Diagnostic of

  stacking interactions (centroid-centroid distance

).

Interaction Logic Diagram

The following diagram maps the specific atomic moieties to their role in crystal packing.



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Figure 2: Interaction map showing how functional groups drive the supramolecular assembly.

Computational Validation (DFT)[1]

Experimental X-ray geometry must be validated against the theoretical gas-phase geometry to identify "crystal packing effects"—distortions caused by lattice forces.

Protocol:

- Software: Gaussian09 or ORCA.

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- Theory Level: DFT / B3LYP / 6-311++G(d,p).
- Comparison Metric: Root Mean Square Deviation (RMSD) of overlay.
  - Low RMSD (< 0.5 \AA): The crystal structure represents the molecule's natural low-energy state.
  - High RMSD (> 0.5 \AA): Lattice forces (packing) have significantly distorted the flexible ether linkage.

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- To cite this document: BenchChem. [Technical Guide: Crystal Structure Elucidation of 2-[(4-Nitrophenoxy)methyl]quinoline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8619048/docs#technical-guide-crystal-structure-elucidation-of-2-4-nitrophenoxy-methyl-quinoline]

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